

An In-depth Technical Guide to the Safety of 1,1-Diethoxypropane-d10

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Compound of Interest

Compound Name: 1,1-Diethoxypropane-d10

Cat. No.: B15582702

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Disclaimer: Specific safety data for **1,1-Diethoxypropane-d10** is not readily available. The following information is based on the Safety Data Sheet (SDS) and chemical properties of its non-deuterated analogue, 1,1-Diethoxypropane (CAS: 4744-08-5). It is generally expected that the deuterated form will have similar, but not identical, physical and chemical properties. Toxicological properties are also expected to be similar, but differences in metabolic rates due to the kinetic isotope effect could lead to variations in toxicity. This guide should be used for informational purposes, and a substance-specific risk assessment should always be conducted before handling.

Section 1: Chemical and Physical Properties

The physical and chemical properties of 1,1-Diethoxypropane are crucial for understanding its behavior and potential hazards.

Property	Value	Reference
Molecular Formula	C7H16O2	[1]
Molecular Weight	132.20 g/mol	[1][2]
Appearance	Colorless clear liquid (est)	[3]
Boiling Point	122.8 °C at 760 mmHg	[1]
Flash Point	12.8 °C (55.0 °F)	[1][3]
Density	0.841 g/cm ³	[1]
Vapor Pressure	16.5 mmHg at 25°C	[1]
Refractive Index	n _{20/D} 1.389 (lit.)	[1]
Storage Temperature	Flammables area	[1]

Section 2: Hazard Identification and Classification

1,1-Diethoxypropane is classified as a highly flammable liquid and vapor.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapour

Signal Word: Danger[4][5]

GHS Pictograms:

- Flame

Precautionary Statements:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces. - No smoking.[4]
[5] Keep container tightly closed.[4][5] Ground/bond container and receiving equipment.[4][5]
Use explosion-proof electrical/ventilating/lighting equipment.[4][5] Use only non-sparking

tools.[4][5] Take precautionary measures against static discharge.[4][5] Wear protective gloves/eye protection/face protection.[4]

- Response: If on skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4][5] In case of fire: Use appropriate media to extinguish.[4]
- Storage: Store in a well-ventilated place. Keep cool.[4][5]
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

Section 3: Toxicological Information

Detailed toxicological studies for 1,1-Diethoxypropane are limited. The available information suggests low acute toxicity.

Effect	Observation	Reference
Acute Toxicity	Not available	[4]
Skin Corrosion/Irritation	Prolonged skin contact may cause temporary irritation.	[4]
Serious Eye Damage/Irritation	Direct contact with eyes may cause temporary irritation.[4]	
Respiratory or Skin Sensitization	Not expected to be a respiratory or skin sensitizer.	[4]
Germ Cell Mutagenicity	No data available to indicate product or any components present at greater than 0.1% are mutagenic or genotoxic.	[4]
Carcinogenicity	Not considered to be a carcinogen by IARC, ACGIH, NTP, or OSHA.	[4]

Section 4: Experimental Protocols (General Handling and Emergency Procedures)

Specific experimental protocols for safety testing of **1,1-Diethoxypropane-d10** are not available in the provided search results. However, the SDS for the non-deuterated analogue outlines standard procedures for safe handling and emergency response, which can be adapted as a basis for a laboratory protocol.

4.1 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[4]
- Skin Protection: Wear appropriate chemical resistant gloves.[4] The specific glove material should be selected based on the breakthrough time and permeation rate for the substance.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[5]
- Body Protection: Wear fire/flammable resistant and impervious clothing.[5]

4.2 Handling and Storage

- Handling: Handle in a well-ventilated place.[5] Keep away from heat, sparks, and open flames.[4] Use non-sparking tools and explosion-proof equipment.[4] All equipment used when handling the product must be grounded to prevent static discharge.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5] Store in a flammables area.[1]

4.3 Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[5] Remove all sources of ignition.[5] Wear appropriate protective equipment.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[5] Do not let the chemical enter drains.[5]

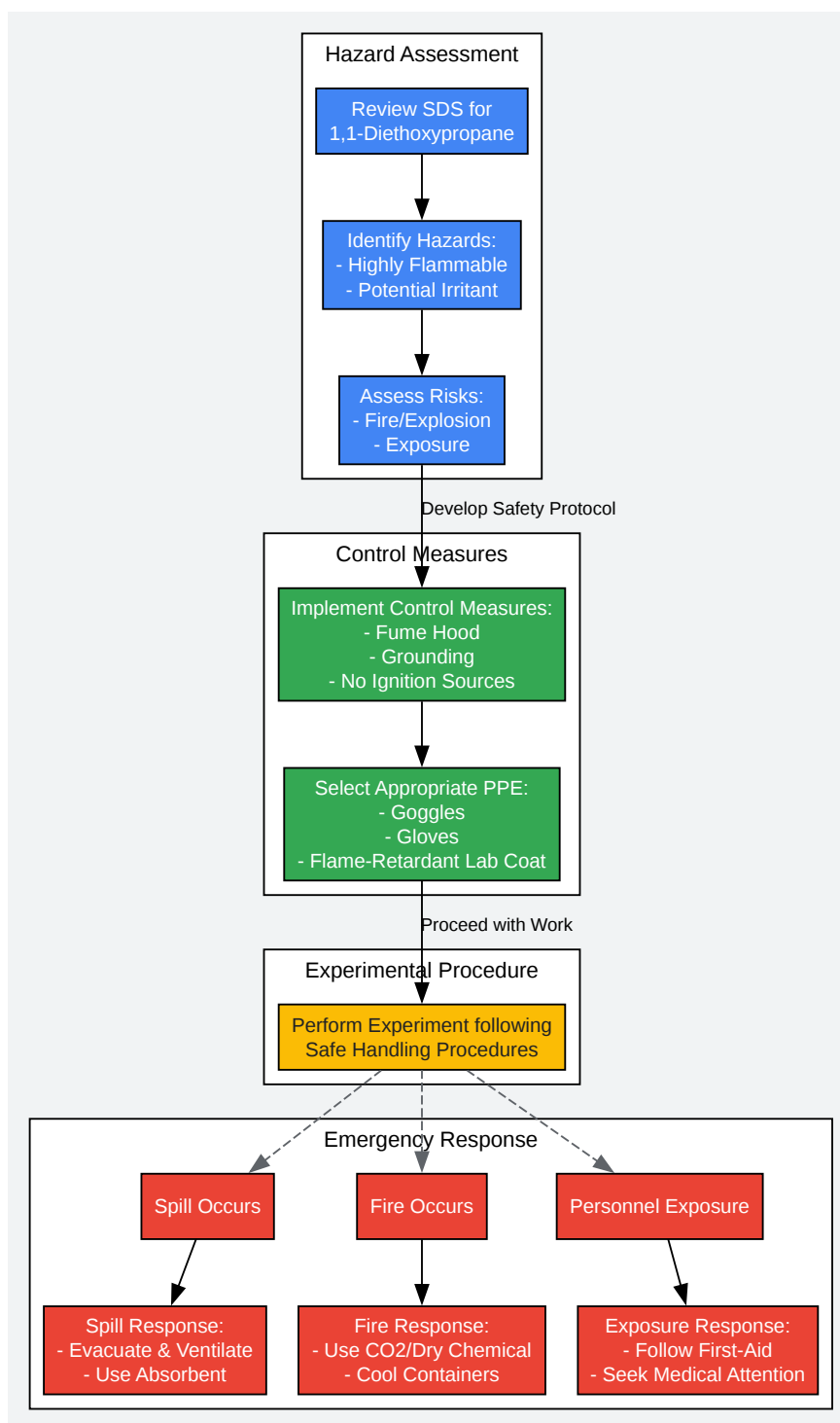
- Methods for Cleaning Up: Use a non-combustible absorbent material like vermiculite, sand, or earth to soak up the product and place it into a container for later disposal.[4]

4.4 First-Aid Measures

- If Inhaled: Move the victim into fresh air.[5] If breathing is difficult, give oxygen.[5]
- In Case of Skin Contact: Take off contaminated clothing immediately.[5] Wash off with soap and plenty of water.[5]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes.[5]
- If Swallowed: Rinse mouth with water.[5] Do not induce vomiting.[5]

Section 5: Logical Workflow for Hazard Assessment and Response

The following diagram illustrates a logical workflow for assessing and responding to the hazards associated with handling a flammable liquid like 1,1-Diethoxypropane.



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Caption: Logical workflow for hazard assessment and emergency response for 1,1-Diethoxypropane.

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